

Proper Disposal of Clofibrate-d4: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Clofibrate-d4

Cat. No.: B562996

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The safe and compliant disposal of deuterated compounds like **Clofibrate-d4** is a critical component of laboratory safety and environmental responsibility. This guide provides essential information for researchers, scientists, and drug development professionals on the proper procedures for handling and disposing of **Clofibrate-d4**, ensuring adherence to safety protocols and regulatory requirements.

Hazard Profile and Safety Data

Clofibrate-d4 is the deuterium-labeled analog of Clofibrate.^{[1][2]} The non-labeled compound, Clofibrate, is classified as harmful if swallowed, a cause of skin irritation, and a source of serious eye damage.^{[3][4]} Furthermore, it is recognized by California's Proposition 65 as a carcinogen.^[5] Due to its chemical properties, **Clofibrate-d4** is classified as a Dangerous Good for transportation and is known to be toxic to aquatic organisms, potentially causing long-term adverse effects in the aquatic environment.^{[1][4]}

Metric	Value	Species	Source
LD50 (Oral)	940 mg/kg	Rat	^[3]
LD50 (Intraperitoneal)	910 mg/kg	Rat	^[3]
TDLO (Oral)	171 ml/kg/6D intermittent	Man	^[3]

Step-by-Step Disposal Protocol

The disposal of **Clofibrate-d4** must be handled as hazardous chemical waste, in accordance with federal regulations such as the Resource Conservation and Recovery Act (RCRA) and any applicable state and local laws.^{[6][7]} Never dispose of **Clofibrate-d4** down the drain or in regular trash.^{[6][8]}

Immediate Handling and Collection

- **Personal Protective Equipment (PPE):** Before handling, ensure you are wearing appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.^[4]
- **Waste Collection:** Collect all **Clofibrate-d4** waste, including unused product, contaminated consumables (e.g., pipette tips, vials), and cleaning materials, in a designated hazardous waste container.
- **Container Selection:** Use a container that is chemically compatible with **Clofibrate-d4** and is in good condition with a secure, leak-proof closure.^{[6][7]} Plastic containers are often preferred for chemical waste.^[8]

Waste Container Management and Storage

- **Labeling:** Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**Clofibrate-d4**," and any other information required by your institution's Environmental Health and Safety (EHS) department.
- **Segregation:** Store the **Clofibrate-d4** waste container separately from incompatible chemicals.^[6]
- **Accumulation:** Store the waste in a designated Satellite Accumulation Area (SAA) at or near the point of generation.^[8]
- **Fill Level:** Do not fill the container beyond 90% of its capacity to prevent spills and allow for expansion.^[7]
- **Storage Duration:** Adhere to the time limits for storing hazardous waste. Academic labs operating under EPA's Subpart K regulations may be able to store waste for up to 12 months, while other regulations may limit storage to 90 days or less.^{[7][8][9]}

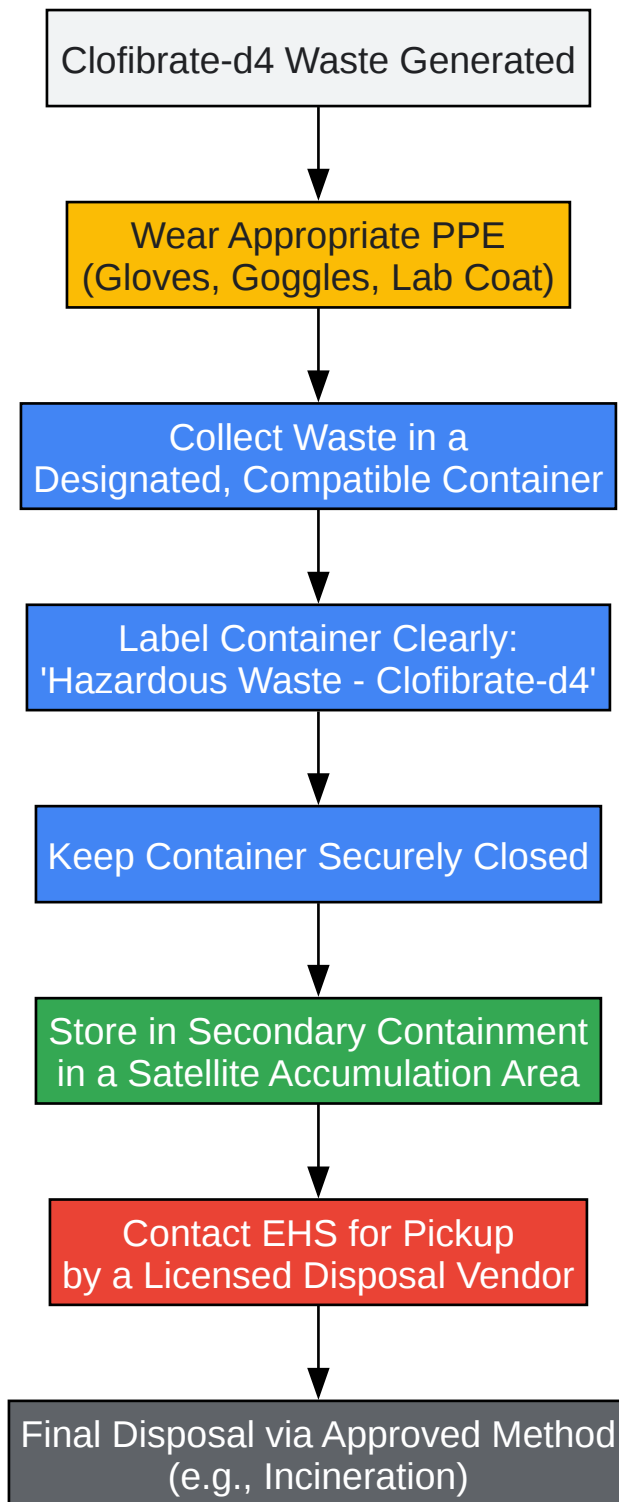
Final Disposal Procedure

- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.[\[4\]](#)[\[7\]](#)
- Documentation: Ensure all required waste generation documentation is completed accurately.[\[6\]](#)
- Transportation: **Clofibrate-d4** is classified as a Dangerous Good and must be transported by certified professionals.[\[1\]](#) The final disposal method will be determined by the licensed facility, which often involves incineration for such compounds.[\[10\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Clofibrate-d4** waste in a laboratory setting.

Clofibrate-d4 Disposal Workflow



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Caption: Workflow for the safe disposal of **Clofibrate-d4**.

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- To cite this document: BenchChem. [Proper Disposal of Clofibrate-d4: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b562996#clofibrate-d4-proper-disposal-procedures\]](https://www.benchchem.com/product/b562996#clofibrate-d4-proper-disposal-procedures)

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